

Safety and Handling of 4-(Dimethylamino)butanoyl Chloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Dimethylamino)butanoyl chloride

Cat. No.: B3096242

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **4-(Dimethylamino)butanoyl chloride** and its hydrochloride salt. The following sections detail the hazardous properties, personal protective equipment, handling and storage procedures, spill management, and chemical incompatibilities associated with this compound.

Hazard Identification and Classification


4-(Dimethylamino)butanoyl chloride is a corrosive and moisture-sensitive compound. The primary hazards are associated with its reactivity, particularly with water and nucleophiles, which can lead to the release of corrosive hydrogen chloride gas. It can cause severe skin burns and eye damage.

GHS Classification

The following table summarizes the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **4-(Dimethylamino)butanoyl chloride** hydrochloride.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage

Hazard Pictograms

Pictogram	Description
 alt text	Corrosion

Signal Word

Danger

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **4-(Dimethylamino)butanoyl chloride** is essential for its safe handling.

Property	Value
Molecular Formula	C ₆ H ₁₂ ClNO
Molecular Weight	149.62 g/mol
CAS Number	127527-22-4 (free base), 98827-32-8 (hydrochloride)
Appearance	Not explicitly stated in search results, but likely a liquid or low-melting solid.
Reactivity	Reacts with water, alcohols, and amines. ^[1] Moisture sensitive.

Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **4-(Dimethylamino)butanoyl chloride**. The following PPE is required:

- Eye and Face Protection: Wear chemical safety goggles and a full-face shield.[\[2\]](#)
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile or neoprene).[\[3\]](#)
 - Lab Coat: A flame-retardant lab coat is essential.
 - Clothing: Wear long pants and closed-toe shoes.
- Respiratory Protection: Work in a well-ventilated fume hood. If the concentration of vapors is high, a NIOSH-approved respirator with an appropriate cartridge for acid gases and organic vapors should be used.

Handling Procedures

- Always handle **4-(Dimethylamino)butanoyl chloride** in a well-ventilated chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapors or dust.
- Use spark-proof tools and explosion-proof equipment.[\[4\]](#)
- Ground all containers and transfer equipment to prevent static discharge.
- Do not eat, drink, or smoke in the work area.

- Wash hands thoroughly after handling.

Storage Procedures

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as water, strong bases, alcohols, and amines.
[\[1\]](#)
- The container should be stored under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture.
- Keep away from heat, sparks, and open flames.[\[1\]](#)

Emergency Procedures

First-Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^[1]

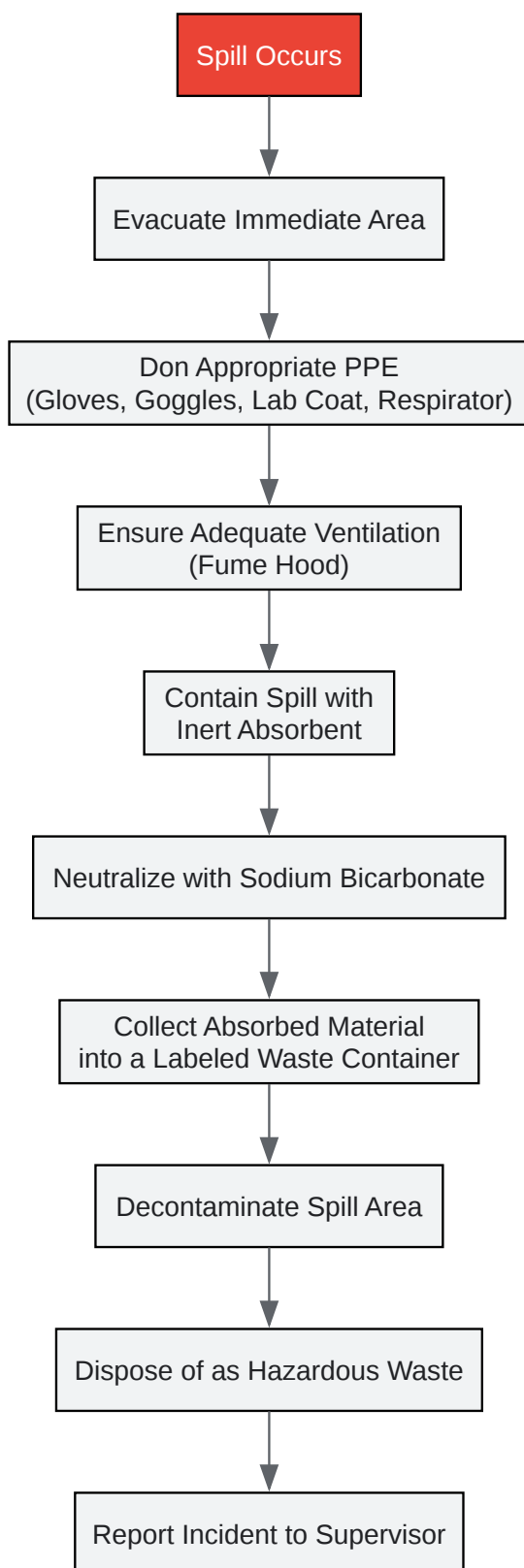
Spill Management

In the event of a spill, follow these procedures:

- **Evacuate:** Immediately evacuate the area of all non-essential personnel.
- **Ventilate:** Ensure the area is well-ventilated, but avoid directing airflow towards other personnel.
- **Contain:** For liquid spills, contain the spill using an inert absorbent material such as sand, earth, or vermiculite. Do not use combustible materials like sawdust.
- **Neutralize (for acid chloride spills):** Cautiously and slowly add a neutralizing agent like sodium bicarbonate or soda ash to the spill.

- Collect: Carefully scoop the absorbed and neutralized material into a suitable, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Below is a workflow for handling a chemical spill of **4-(Dimethylamino)butanoyl chloride**.

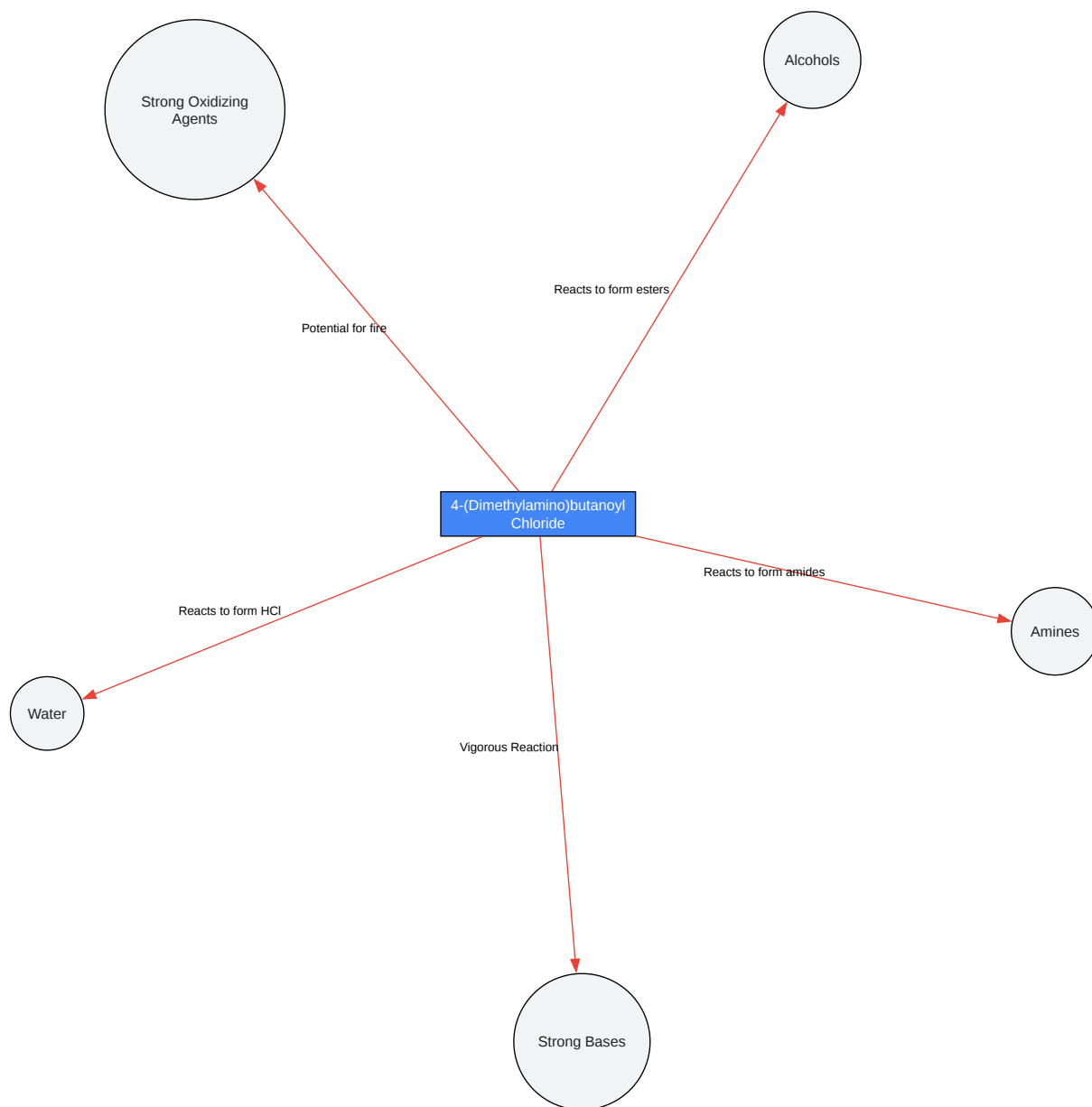


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Spill Response Workflow

Chemical Incompatibility

4-(Dimethylamino)butanoyl chloride is incompatible with a variety of substances. Contact with these materials can lead to vigorous or violent reactions.



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Chemical Incompatibility Chart

Disposal Considerations

All waste materials containing **4-(Dimethylamino)butanoyl chloride** must be disposed of as hazardous waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.

Disclaimer: This guide is intended for informational purposes only and does not supersede any institutional or regulatory requirements. Always consult the most up-to-date Safety Data Sheet (SDS) for **4-(Dimethylamino)butanoyl chloride** before use.

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- To cite this document: BenchChem. [Safety and Handling of 4-(Dimethylamino)butanoyl Chloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3096242#4-dimethylamino-butanoyl-chloride-safety-and-handling-precautions]

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